

# Solubility Profile of D-Panthenol-d4: A Technical Guide

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## Compound of Interest

Compound Name: *D-Panthenol-d4*

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This technical guide provides an in-depth overview of the solubility characteristics of **D-Panthenol-d4**, a deuterated form of D-Panthenol. While specific quantitative solubility data for the deuterated analog is limited, this document compiles available information and provides a comprehensive profile based on the well-documented solubility of D-Panthenol, as minor isotopic substitution is not expected to significantly alter its solubility properties.

## Core Solubility Data

**D-Panthenol-d4** is a viscous, hygroscopic liquid that is colorless to slightly yellow. Its solubility is a critical parameter for its application in pharmaceutical and cosmetic formulations. The following table summarizes the available quantitative and qualitative solubility data for D-Panthenol in various common solvents.

Solvent	Solubility	Remarks
Water	Soluble[1], Freely Soluble[2], Easily Soluble[2][3], Readily Miscible[4], Very Water Soluble[5], $\geq 97.4$ mg/mL	D-Panthenol is highly soluble in water across a wide range of concentrations.[1][2][3][4][5]
Ethanol	Freely Soluble[1][2], Easily Soluble[2][3], Readily Miscible[4], 110 mg/mL (535.93 mM)[6], $\geq 111.2$ mg/mL	Excellent solubility is observed in ethanol, with miscibility at many ratios. Ultrasonic assistance may be needed for higher concentrations.[1][2][3][4][6]
Methanol	Readily Miscible[4], Soluble[3], Freely Soluble[7]	D-Panthenol dissolves readily in methanol.[3][4][7]
Dimethyl Sulfoxide (DMSO)	10 mM (for D-Panthenol-d4)[8], 33 mg/mL (160.78 mM)[6], 41 mg/mL (199.75 mM) (for DL-Panthenol)[9], $\geq 101.6$ mg/mL	Solubility in DMSO is good, though some sources suggest warming and the use of fresh, non-hygroscopic DMSO for optimal dissolution.[6][8][9]
Propylene Glycol	Soluble[2][3], Readily Miscible[4]	High solubility is reported in propylene glycol.[2][3][4]
Glycerin	Slightly Soluble[2][3]	Limited solubility is observed in glycerin.[2][3]
Ether (Diethyl Ether)	Slightly Soluble[1][2][7]	D-Panthenol exhibits poor solubility in diethyl ether.[1][2][7]
Fats and Oils	Insoluble[1][2][3]	D-Panthenol is not soluble in fats and oils.[1][2][3]
Chloroform	Soluble (1:100)[2][3]	Limited solubility is reported in chloroform.[2][3]

## Experimental Protocol for Solubility Determination

The following outlines a general and robust methodology for determining the solubility of **D-Panthenol-d4** in a given solvent. This protocol is based on the equilibrium solubility method, which is a standard approach in pharmaceutical sciences.

Objective: To determine the equilibrium solubility of **D-Panthenol-d4** in a specific solvent at a controlled temperature.

Materials:

- **D-Panthenol-d4**
- Selected solvent of high purity (e.g., HPLC grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Mass Spectrometry) or another suitable analytical technique.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **D-Panthenol-d4** to a series of vials. The amount should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
  - Add a known volume of the selected solvent to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:

- Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the supernatant remains constant.
- Sample Processing:
  - After equilibration, remove the vials from the shaker and allow them to stand undisturbed to let the excess solid settle.
  - Centrifuge the vials at a high speed to further separate the undissolved solid from the supernatant.
- Sample Analysis:
  - Carefully withdraw an aliquot of the clear supernatant from each vial, ensuring no solid particles are transferred.
  - Dilute the supernatant with a known volume of the solvent to a concentration within the linear range of the analytical method.
  - Analyze the diluted samples using a validated HPLC method or another suitable analytical technique to determine the concentration of **D-Panthenol-d4**.
- Data Analysis:
  - Calculate the concentration of **D-Panthenol-d4** in the original saturated solution by accounting for the dilution factor.
  - The average concentration from replicate experiments represents the equilibrium solubility of **D-Panthenol-d4** in the tested solvent at the specified temperature.

## Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the experimental protocol for determining the solubility of **D-Panthenol-d4**.



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Caption: Workflow for determining the equilibrium solubility of **D-Panthenol-d4**.

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